

# 3-(Bromomethyl)cyclohexan-1-one: Technical Safety & Handling Guide

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## Compound of Interest

Compound Name: 3-(Bromomethyl)cyclohexan-1-one

CAS No.: 168278-83-9

Cat. No.: B2947957

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CAS Registry Number: 168278-83-9 Formula:

Molecular Weight: 191.07 g/mol [1]

## Introduction: The Alkylating Challenge

In medicinal chemistry and lead optimization, **3-(bromomethyl)cyclohexan-1-one** serves as a critical bifunctional building block. Its structure combines a reactive primary alkyl bromide (electrophile) with a cyclohexanone core (dipole/hydrogen bond acceptor), making it invaluable for constructing spirocycles or functionalizing heterocycles.

However, the very features that make it synthetically useful—high electrophilicity and lipophilicity—render it a significant occupational hazard. Unlike commodity solvents, this compound lacks extensive historical toxicological data. Therefore, this guide applies the Precautionary Principle, categorizing it based on its Structure-Activity Relationship (SAR) as a potent alkylating agent and sensitizer.

## Hazard Identification & Mechanistic Toxicology[2] GHS Classification (Derived)

While specific regulatory harmonized classifications may vary by region for research intermediates, the following GHS classifications are scientifically mandated based on the compound's functional group reactivity (primary alkyl halide):

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	3/4	H301/H302	Toxic/Harmful if swallowed.[2][3]
Skin Corrosion/Irritation	2	H315	Causes skin irritation. [2][3][4][5]
Serious Eye Damage	1	H318	Causes serious eye damage (Risk of corneal alkylation).
Skin Sensitization	1	H317	May cause an allergic skin reaction.
STOT - Single Exposure	3	H335	May cause respiratory irritation.[2][3][4]
Germ Cell Mutagenicity	2	H341	Suspected of causing genetic defects (Mechanistic inference).

## Mechanism of Toxicity: The Alkylation Pathway

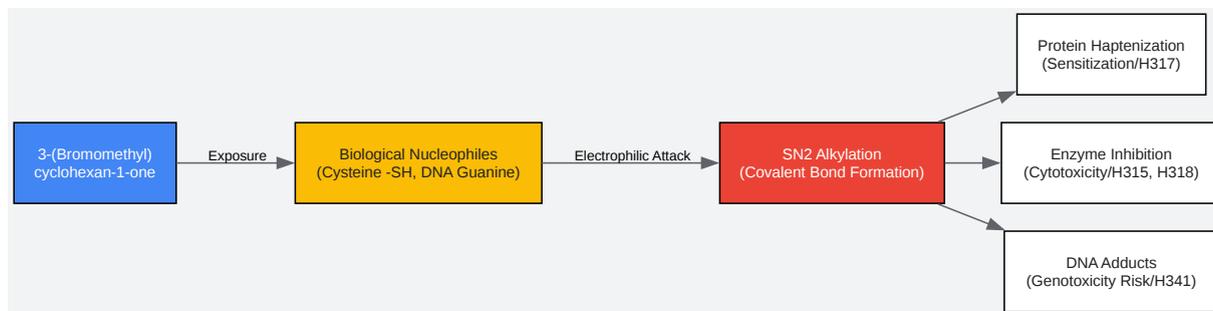
The primary hazard stems from the bromomethyl group (-CH<sub>2</sub>Br). This is a primary alkyl halide prone to

reactions. Upon contact with biological tissue, it acts as a "soft" electrophile, preferentially targeting "soft" nucleophiles such as the thiol (-SH) groups in cysteine residues of proteins or the N-7 position of guanine in DNA.

- **Haptenization:** The compound binds covalently to skin proteins (keratinocytes), forming a hapten-carrier complex. This triggers the Langerhans cells, leading to T-cell mediated sensitization (Allergic Contact Dermatitis).
- **Cytotoxicity:** Alkylation of essential enzymes leads to cell death, manifesting as necrosis (chemical burns) in the eyes or respiratory tract.

## Visualizing the Hazard Pathway

The following diagram illustrates the biological interaction mechanism and the resulting safety logic.



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Caption: Mechanistic pathway of toxicity showing how the electrophilic bromomethyl group targets biological nucleophiles.

## Handling & Storage Protocols

### Engineering Controls

- Primary Containment: All operations (weighing, transfer, reaction) must be performed inside a certified Chemical Fume Hood.
- Airflow: Maintain face velocity >100 fpm.
- Closed Systems: For reactions >5g, use Schlenk lines or closed reactor vessels to prevent vapor release.

## Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for alkyl bromides due to rapid permeation.

PPE Type	Specification	Rationale
Gloves (Primary)	Silver Shield / Laminate (0.025 mm)	Impermeable to small halo-organics.
Gloves (Secondary)	Nitrile (Double layer, >0.11 mm)	Mechanical protection for the inner laminate glove.
Eye Protection	Chemical Goggles + Face Shield	Prevent splash entry; safety glasses are inadequate for lachrymators/alkylators.
Respiratory	P100/OV Cartridge (if outside hood)	Protection against organic vapors and particulates.

## Storage Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended. Alkyl bromides can degrade via hydrolysis or light exposure (releasing HBr).
- Segregation: Keep away from Strong Bases (induces elimination to exocyclic enones) and Nucleophiles (amines, thiols).

## Emergency Response & Decontamination

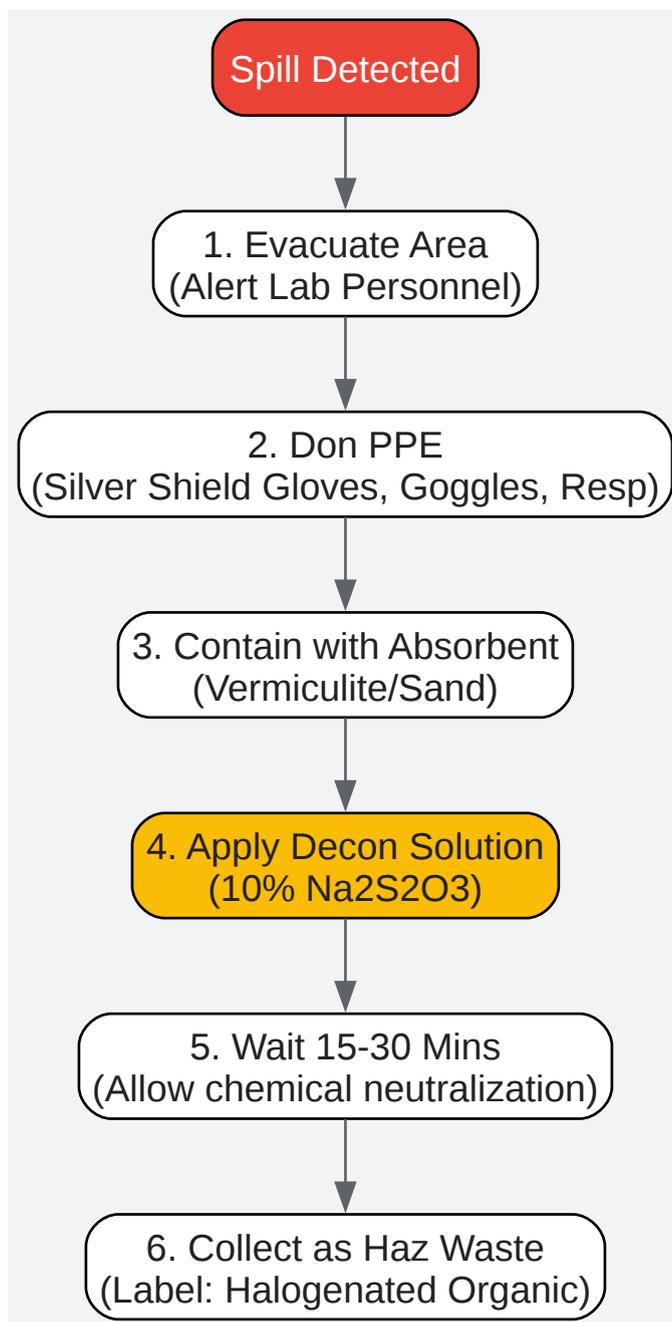
### Spill Response Workflow

In the event of a spill, do not simply wipe with paper towels. You must chemically neutralize the electrophile.

Decontamination Solution: 10% Sodium Thiosulfate (

) in water.

- Chemistry: Thiosulfate is a potent nucleophile that rapidly reacts with the alkyl bromide to form a non-toxic Bunte salt ( ), displacing the bromide.



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Caption: Step-by-step spill response protocol emphasizing chemical neutralization over simple absorption.

## First Aid Measures

- Eye Contact: Immediate irrigation for 15 minutes.[4][6] Time is critical to prevent corneal opacity. Consult an ophthalmologist immediately.

- Skin Contact: Wash with soap and water.[2][4][5][6] Do not use alcohol (ethanol/isopropanol); solvents may enhance skin penetration of the alkyl bromide.
- Inhalation: Move to fresh air. If pulmonary edema symptoms (coughing, wheezing) develop, seek medical attention.

## Synthesis & Disposal Considerations

### Reaction Safety Profile

When using **3-(bromomethyl)cyclohexan-1-one** in synthesis:

- Exotherm Risk: Reactions with amines or strong bases can be exothermic.
- Side Products: Elimination reactions may generate HBr gas. Ensure the reaction vessel is vented through a scrubber (base trap).

### Waste Disposal

- Stream: Halogenated Organic Waste.
- Pre-treatment: It is good practice to quench reaction mixtures with an amine or thiosulfate before disposal to destroy residual alkylating potential.
- Prohibition: Never dispose of down the drain. Highly toxic to aquatic life (Long-term effects).  
[6]

### References

- PubChem.**3-(Bromomethyl)cyclohexan-1-one** (Compound).[7][8] National Library of Medicine.[9] Available at: [\[Link\]](#)
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- ECHA (European Chemicals Agency).Guidance on the Application of the CLP Criteria - Germ Cell Mutagenicity. Available at: [\[Link\]](#)

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